

A Comprehensive Technical Guide to Dimethyl(phenylmethyl)silane for Advanced Synthesis

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Compound of Interest

Compound Name: *Benzyltrimethylsilane*

CAS No.: 1631-70-5

Cat. No.: B167491

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Introduction: Unveiling a Versatile Hydrosilane in Modern Chemistry

Dimethyl(phenylmethyl)silane, more commonly known in laboratory settings as **Benzyltrimethylsilane** (BDMS), is a versatile organosilicon compound that has emerged as a valuable tool for researchers, particularly in the fields of organic synthesis and drug development. With the CAS Registry Number 1631-70-5, this colorless to pale yellow liquid is distinguished by a silicon atom bonded to a benzyl group, two methyl groups, and a reactive hydride^[1]. Its unique structure, combining the steric bulk of the benzyl group with the reactive Si-H bond, allows for a range of strategic applications, from the protection of sensitive functional groups to its use in hydrosilylation reactions. This guide provides an in-depth exploration of its physicochemical properties, synthesis, applications, and critical safety protocols, designed to equip scientists with the knowledge to effectively and safely integrate this reagent into their workflows.

Section 1: Core Physicochemical and Structural Characteristics

Benzyltrimethylsilane's utility is grounded in its distinct physical and spectral properties. It is a liquid at room temperature and is soluble in common organic solvents, facilitating its use in a wide array of reaction conditions[1].

Physical Properties Summary

The key physical constants of **Benzyltrimethylsilane** are summarized below, providing essential data for experimental design and process scale-up.

Property	Value	Reference(s)
CAS Number	1631-70-5	[2][3]
Molecular Formula	$\text{C}_6\text{H}_5\text{CH}_2\text{SiH}(\text{CH}_3)_2$	[1][2]
Molecular Weight	150.29 g/mol	[2][3]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	69-71 °C @ 15 mmHg	[2][4]
Density	0.949 g/mL at 25 °C	[2][4][5]
Refractive Index (n^{20}_D)	1.502	[2][5]
Flash Point	56 °C (132.8 °F) - closed cup	[2]

Structural and Spectral Data

The molecular structure of **Benzyltrimethylsilane** is fundamental to its reactivity. The presence of the Si-H bond is a key feature, readily identified through spectroscopic methods.

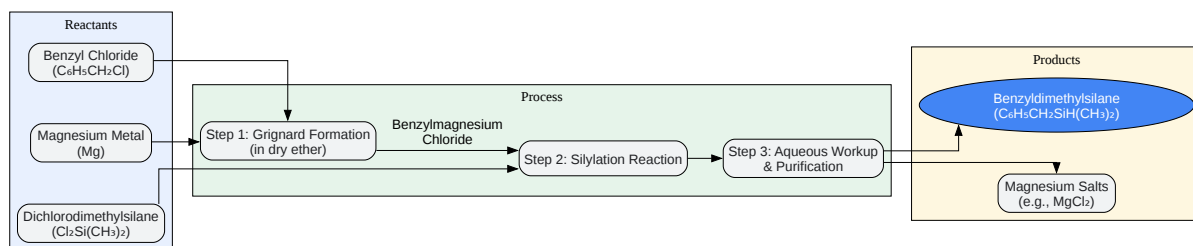
Caption: Molecular structure of Dimethyl(phenylmethyl)silane.

- ^1H NMR: The proton NMR spectrum is characterized by a singlet for the six protons of the two methyl groups, a singlet for the two benzylic protons, a multiplet for the five aromatic protons of the phenyl group, and a distinct signal for the silicon hydride (Si-H) proton[4][6].

- ^{13}C NMR: The carbon spectrum will show distinct signals for the methyl carbons, the benzylic carbon, and the carbons of the phenyl ring.
- IR Spectroscopy: A prominent and sharp absorption band is typically observed in the region of $2100\text{--}2260\text{ cm}^{-1}$, which is characteristic of the Si-H stretching vibration. This peak is a critical diagnostic tool for monitoring reactions involving the hydrosilane functionality.
- Mass Spectrometry: The mass spectrum provides information on the molecular weight and fragmentation patterns, which can be used for structural confirmation[3].

Section 2: Synthesis and Reactivity Profile

Benzyltrimethylsilane is typically synthesized via a Grignard reaction. This common organometallic approach involves the reaction of a benzylmagnesium halide with dichlorodimethylsilane. The causality behind this choice is the high nucleophilicity of the Grignard reagent, which readily displaces one of the chloride leaving groups on the silicon center.



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Caption: General workflow for the synthesis of **Benzyltrimethylsilane**.

The core reactivity of **benzyldimethylsilane** is centered on the Si-H bond. This bond can be cleaved under various conditions, allowing the compound to act as a source of hydride, a radical species, or to participate in hydrosilylation reactions across double and triple bonds, typically catalyzed by transition metals.

Section 3: Key Applications in Research and Development

The unique properties of **Benzyldimethylsilane** make it a valuable reagent in several areas of chemical synthesis, enhancing stability, reactivity, and enabling selective transformations[1][4][7].

Hydroxyl and Amine Protection

One of the most significant applications of **Benzyldimethylsilane** is in the formation of the benzyldimethylsilyl (BDMS) ether or amine, a robust protecting group for alcohols and amines, respectively[1][8].

- **Mechanism of Choice:** The BDMS group offers a distinct stability profile compared to other common silyl ethers like TMS (trimethylsilyl) or TBS (tert-butyldimethylsilyl). Its increased steric bulk and electronic properties provide greater stability towards a range of reaction conditions. However, its key advantage lies in its deprotection chemistry. While stable to many acidic and basic conditions that might cleave other silyl ethers, the BDMS group can be selectively cleaved using fluoride sources (e.g., TBAF) or through hydrogenolysis, which leaves other protecting groups intact. This "orthogonal" deprotection strategy is paramount in complex, multi-step syntheses[8][9].
- **Self-Validating Protocol (Protection):** A typical protection protocol involves reacting the alcohol with benzyldimethylsilyl chloride (BDMSCl) in the presence of a base like imidazole in an aprotic solvent such as DMF[8]. The reaction's completion can be monitored by the disappearance of the alcohol starting material (via TLC or LC-MS) and the disappearance of the O-H stretch in the IR spectrum. The appearance of the protected product can be confirmed by NMR and mass spectrometry.

Hydrosilylation and Reduction Reactions

The reactive Si-H bond allows **Benzyldimethylsilane** to serve as a mild and selective reducing agent. In the presence of a Lewis acid or a transition metal catalyst, it can reduce various functional groups. Furthermore, it is a key reagent in hydrosilylation reactions, where the Si-H bond adds across an alkene or alkyne, forming a new carbon-silicon bond—a foundational reaction in organosilicon chemistry.

Section 4: Hazard Analysis and Safety Protocols

A thorough understanding of the hazards associated with **Benzyldimethylsilane** is critical for its safe handling. It is classified as a flammable liquid and can cause significant irritation to the skin, eyes, and respiratory system[2][10][11].

GHS Hazard Classification

Hazard Class	Category	Hazard Statement	GHS Pictogram
Flammable Liquids	3	H226: Flammable liquid and vapour	
Skin Corrosion/Irritation	2	H315: Causes skin irritation	
Serious Eye Damage/Irritation	2	H319: Causes serious eye irritation	
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	

Data sourced from[2][11][12]

Caption: GHS Hazard pictograms and statements for **Benzyldimethylsilane**.

Safe Handling and Storage

- Engineering Controls: Always handle **Benzyldimethylsilane** in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation of vapors[13]. Use explosion-proof electrical and ventilating equipment[10]. Eyewash stations and safety showers must be readily accessible[10].

- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and a face shield[13].
 - Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a flame-retardant lab coat to prevent skin contact[13].
 - Respiratory Protection: If working outside a fume hood or if vapor concentrations are high, use a NIOSH-approved respirator with an appropriate organic vapor cartridge[2].
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and strong oxidizing agents[10][13]. Ground and bond containers and receiving equipment to prevent static discharge[14].

Section 5: Emergency and Experimental Protocols

Emergency First Aid Procedures

- Inhalation: Remove the individual to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention[10].
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention[10].
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention[10].
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention[10].

Experimental Protocol: Alcohol Protection using BDMS

This protocol details the procedure for protecting a primary alcohol using **Benzyldimethylsilane**.

- **Preparation:** In a flame-dried, round-bottom flask under an inert atmosphere (Nitrogen or Argon), dissolve the alcohol substrate (1.0 equiv.) and imidazole (2.5 equiv.) in anhydrous DMF (0.1 M).
- **Cooling:** Cool the reaction mixture to 0 °C using an ice-water bath.
- **Reagent Addition:** Add Benzyldimethylsilyl chloride (BDMSCl, 1.5 equiv.) dropwise to the stirred solution. Note: The reaction is exothermic.
- **Reaction:** Allow the mixture to slowly warm to room temperature and stir for 12-24 hours.
- **Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- **Workup:** Quench the reaction by adding saturated aqueous NH_4Cl solution. Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate, 3x).
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel to yield the pure BDMS-protected alcohol.
- **Validation:** Confirm the structure of the product using ^1H NMR, ^{13}C NMR, and Mass Spectrometry. Verify the absence of the O-H stretch and the presence of characteristic silyl peaks in the IR spectrum.

Conclusion

Dimethyl(phenylmethyl)silane is a powerful and strategic reagent for the modern synthetic chemist. Its utility as a precursor to the robust BDMS protecting group, combined with its applications in hydrosilylation and reduction chemistry, makes it an indispensable tool. However, its reactivity is matched by its hazards. A comprehensive understanding of its physical properties and strict adherence to the safety and handling protocols outlined in this guide are essential for its successful and safe implementation in the laboratory.

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